

Technical Support Center: 5-Amino-4-Nitroimidazole Storage & Handling

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Compound of Interest

Compound Name: 4-nitro-1H-imidazol-5-amine

CAS No.: 82039-90-5

Cat. No.: B11764690

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Executive Summary & Core Directive

5-Amino-4-nitroimidazole (5-ANI) is a critical intermediate in the synthesis of purine analogues and chemotherapeutic agents (e.g., Dacarbazine derivatives). Its stability is compromised by a "dual-threat" chemical functionality: the electron-rich amino group (-NH₂) is prone to oxidation, while the electron-withdrawing nitro group (-NO₂) renders the compound sensitive to photolytic reduction and rearrangement.

The Golden Rule: 5-ANI must be treated as a hygroscopic, light-sensitive, and oxidizable solid. Successful storage requires interrupting three specific degradation vectors: Photon absorption, Moisture-mediated hydrolysis, and Oxidative coupling.

Critical Storage Parameters (The "Why" and "How")

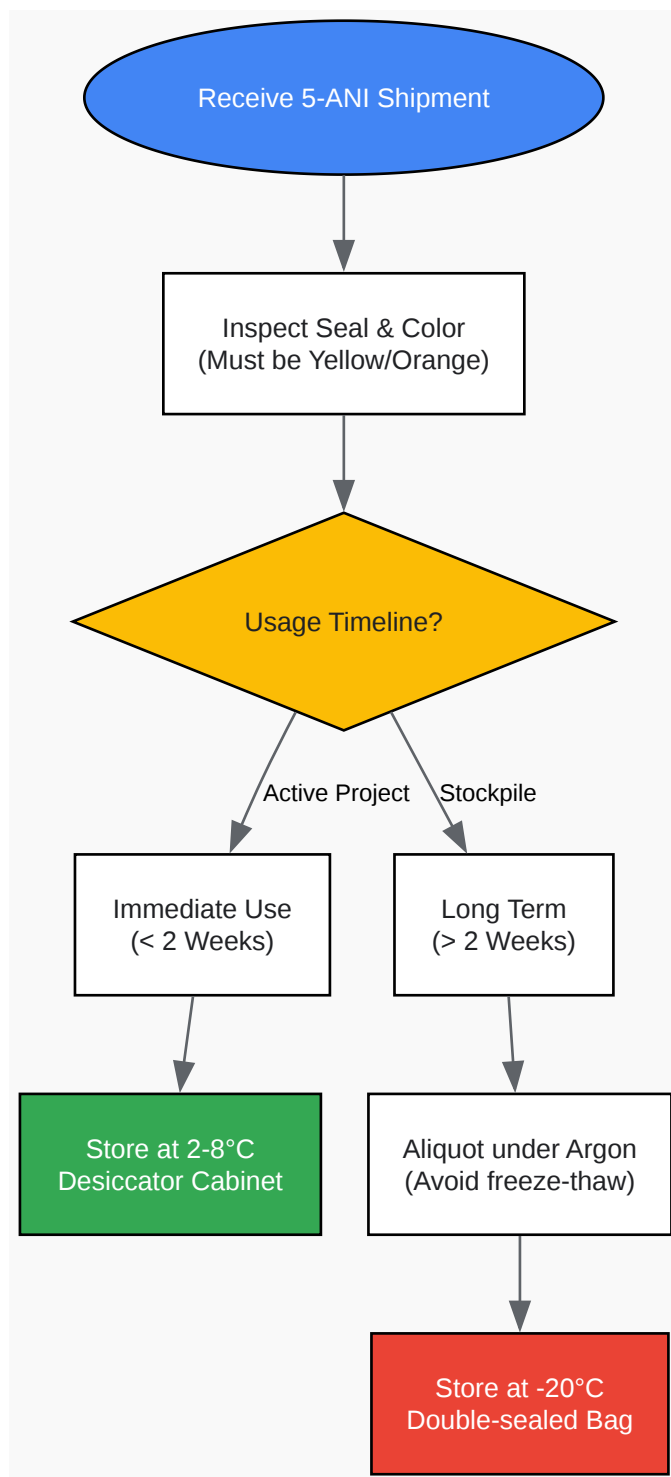
The following matrix defines the non-negotiable storage environment required to maintain >98% purity over extended periods.

Storage Condition Matrix

Parameter	Specification	Scientific Rationale (Causality)
Temperature	-20°C (Long-term)2-8°C (Active use < 2 weeks)	Low temperature kinetically inhibits the thermal decomposition of the nitro-group and slows oxidative polymerization of the amine.
Atmosphere	Inert Gas (Argon/Nitrogen)	Oxygen attacks the amino group, leading to azo-coupling and "browning." Argon is preferred over Nitrogen as it is heavier than air, forming a better "blanket" in the vial.
Humidity	< 30% RH (Desiccated)	Moisture acts as a catalyst for ring-opening hydrolysis and proton transfer reactions. The compound is hygroscopic.
Light	Amber/Opaque Vials	Nitroimidazoles undergo nitro-to-nitroso rearrangement upon UV-VIS exposure, often resulting in complex radical degradation products.
Container	Glass (Teflon-lined cap)	Avoid plastics that may leach plasticizers or allow gas permeability. Teflon (PTFE) liners prevent cap corrosion from trace NO _x off-gassing.

Workflow: Handling & Storage Decision Logic

Do not treat all aliquots equally. Use this logic gate to determine the appropriate storage method based on your experimental timeline.



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Figure 1: Decision logic for segregating active working stocks from long-term archives to prevent freeze-thaw degradation.

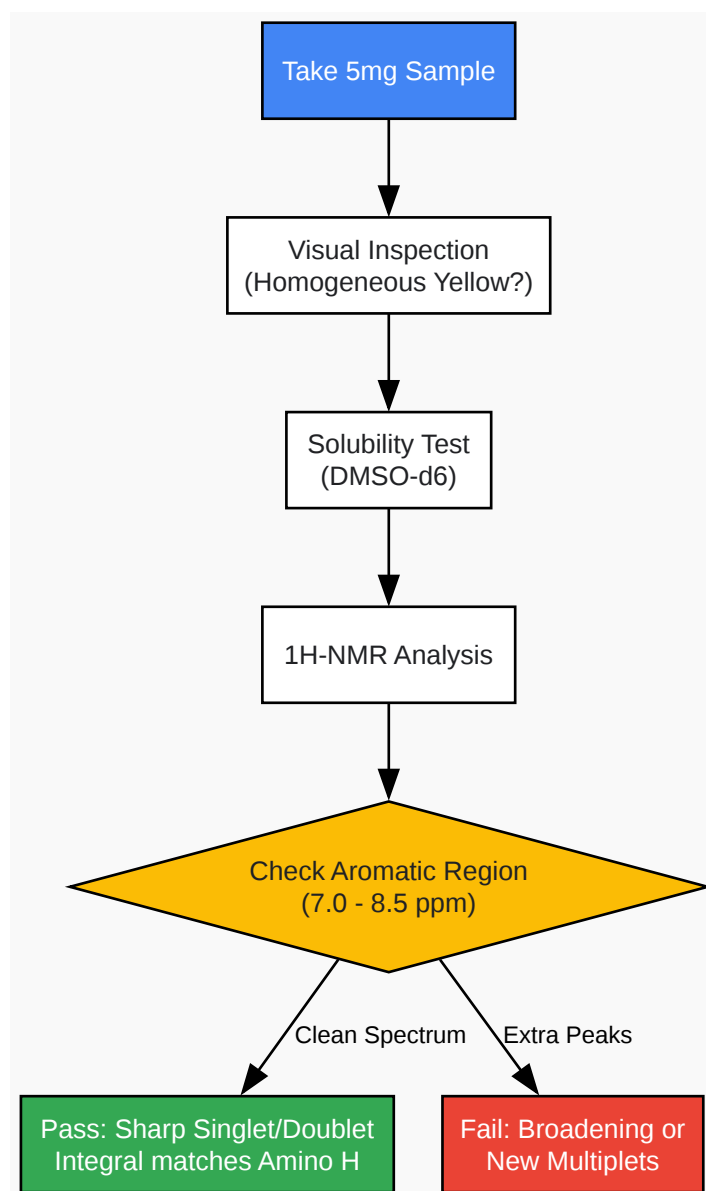
Troubleshooting Guide: Diagnostics & Solutions

Use this table to diagnose issues based on physical observation.

Symptom	Probable Cause	Mechanism	Corrective Action
Color Change: Yellow Brown/Black	Oxidation	The amino group oxidizes to form azo-linkages or polymeric tars (similar to aniline oxidation).	Discard. Purification (recrystallization) is rarely worth the yield loss. Purge future stocks with Argon.
Clumping / Caking	Hygroscopicity	Moisture absorption. Water molecules bridge crystal lattice planes, leading to particle agglomeration.	Dry. Place in a vacuum desiccator over P ₂ O ₅ for 24 hours. Check melting point before use.
Melting Point Depression (>2°C drop)	Impurity Accumulation	Colligative property effect. Presence of degradation products (nitroso-intermediates) lowers the lattice energy.	Recrystallize. Dissolve in warm methanol/ethanol (check solubility limits) and filter.
Pressure Buildup in Vial	Thermal Decomposition	Slow release of NO _x gases or CO ₂ if stored improperly at high temps.	Vent Carefully. Use a fume hood. Transfer to a new vial and store at -20°C immediately.

Validation Protocol: Purity Check

Before using 5-ANI in critical synthesis (e.g., GMP drug development), validate the material using this self-validating workflow.



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Figure 2: Rapid validation workflow. Note that discoloration often precedes NMR-detectable decomposition.

Frequently Asked Questions (FAQ)

Q: Can I store 5-ANI in solution (e.g., dissolved in DMSO)? A: No. While soluble in DMSO, 5-ANI is significantly less stable in solution. The solvent cage increases the mobility of reactive species, accelerating oxidation and hydrolysis. Always store as a dry solid. If you must store a solution, keep it at -80°C for no longer than 48 hours.

Q: The SDS says "Store at Room Temp," but you recommend -20°C. Why? A: Many generic SDSs provide safety storage limits (to prevent fire/explosion) rather than quality storage limits (to prevent degradation). For analytical or synthetic rigor, -20°C is the industry standard for nitro-amines to prevent the slow "browning" reaction that occurs at 25°C over months.

Q: I don't have an Argon line. Is Nitrogen okay? A: Yes, Nitrogen is acceptable. However, Argon is superior because it is denser than air. When you flush a vial with Argon, it settles at the bottom, displacing oxygen more effectively than Nitrogen, which mixes more readily with air.

Q: Is the compound shock-sensitive? A: While many nitro compounds are explosive, mononitroimidazoles like 5-ANI are generally stable against mechanical shock. However, they should still be treated with respect. Do not grind heavily in a mortar and pestle if the compound appears dry or crystalline; degradation products can sometimes be less stable than the parent compound.

References

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- Grounding: Establishes baseline storage protocols (cool, dry, well-ventilated)
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 - Grounding: Provides the regulatory framework for defining "stability" regarding physical appearance and chemical assay limits.^[1]

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Sources

- 1. [fda.gov](https://www.fda.gov) [[fda.gov](https://www.fda.gov)]
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